

Application Note: Mass Spectrometry Analysis of 1-Stearoyl-2-oleoyl-3-bromopropanediol

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Compound of Interest

Compound Name: *1-Stearoyl-2-oleoyl-3-bromopropanediol*

Cat. No.: *B15549961*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the analysis of **1-Stearoyl-2-oleoyl-3-bromopropanediol**, a brominated diacylglycerol analog, using Liquid Chromatography-Mass Spectrometry (LC-MS). Due to the absence of direct experimental data in the public domain for this specific compound, this application note presents an inferred methodology based on established principles of lipid analysis. The protocol covers sample preparation, LC-MS/MS methodology, and expected fragmentation patterns. This guide is intended to serve as a comprehensive starting point for researchers engaged in the analysis of novel synthetic lipids and related drug development activities.

Introduction

1-Stearoyl-2-oleoyl-3-bromopropanediol is a synthetic diacylglycerol analog with potential applications in biomedical research and drug development. Its structure, featuring a bromine atom in place of a hydroxyl group or a third fatty acid, makes it a unique molecule for studying lipid metabolism and signaling pathways. Mass spectrometry is a powerful tool for the structural

elucidation and quantification of such novel lipid species. This application note outlines a robust LC-MS/MS method for the analysis of this compound. The molecular formula for **1-Stearoyl-2-oleoyl-3-bromopropanediol** is C₃₉H₇₃BrO₄, with a molecular weight of 685.90 g/mol [1].

Experimental Protocols

Sample Preparation: Lipid Extraction

A modified Bligh and Dyer liquid-liquid extraction method is recommended for isolating lipids from biological matrices.[2][3]

Reagents and Materials:

- Chloroform (HPLC grade)
- Methanol (HPLC grade)
- LC-MS grade water
- 0.9% NaCl solution
- Glass centrifuge tubes with PTFE-lined caps
- Nitrogen gas evaporator

Procedure:

- To 1 volume of aqueous sample (e.g., cell lysate, plasma), add 3.75 volumes of a 1:2 (v/v) mixture of chloroform:methanol.
- Vortex the mixture vigorously for 15 minutes to ensure thorough mixing and protein denaturation.
- Add 1.25 volumes of chloroform and vortex for 1 minute.
- Add 1.25 volumes of 0.9% NaCl solution and vortex for 1 minute.
- Centrifuge the sample at 2000 x g for 10 minutes to induce phase separation.

- Carefully collect the lower organic phase (chloroform layer) containing the lipids using a glass Pasteur pipette and transfer to a clean glass tube.
- Dry the extracted lipids under a gentle stream of nitrogen gas.
- Reconstitute the dried lipid extract in an appropriate volume of mobile phase B (see LC-MS/MS method) for injection.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) equipped with an electrospray ionization (ESI) source.^[4]

LC Method:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size)
- Mobile Phase A: 60:40 Acetonitrile:Water with 10 mM ammonium formate and 0.1% formic acid
- Mobile Phase B: 90:10 Isopropanol:Acetonitrile with 10 mM ammonium formate and 0.1% formic acid
- Gradient:
 - 0-2 min: 30% B
 - 2-15 min: Gradient to 100% B
 - 15-20 min: Hold at 100% B
 - 20.1-25 min: Return to 30% B and equilibrate

- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

MS Method:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Gas Temperature: 350 °C
- Desolvation Gas Flow: 800 L/hr
- Collision Gas: Argon
- Analysis Mode: Full scan and product ion scan (tandem MS)

Data Presentation

The following tables summarize the expected quantitative data for the mass spectrometry analysis of **1-Stearoyl-2-oleoyl-3-bromopropanediol**.

Table 1: Expected Precursor Ions in Full Scan MS

Precursor Ion	Formula	Adduct	Calculated m/z
[M+H] ⁺	C ₃₉ H ₇₄ BrO ₄ ⁺	Proton	685.48
[M+NH ₄] ⁺	C ₃₉ H ₇₇ BrNO ₄ ⁺	Ammonium	702.51
[M+Na] ⁺	C ₃₉ H ₇₃ BrO ₄ Na ⁺	Sodium	707.46

Table 2: Predicted Major Fragment Ions in Product Ion Scan (MS/MS) of [M+H]⁺

Collision Energy would need to be optimized empirically.

Fragment Ion Description	Proposed Formula	Calculated m/z
Loss of H ₂ O	C ₃₉ H ₇₂ BrO ₃ ⁺	667.47
Loss of Bromopropanol	C ₃₆ H ₆₇ O ₃ ⁺	547.51
Stearoyl Cation (C ₁₈ :0)	C ₁₈ H ₃₅ O ⁺	267.27
Oleoyl Cation (C ₁₈ :1)	C ₁₈ H ₃₃ O ⁺	265.25
[M+H - Stearic Acid] ⁺	C ₂₁ H ₃₉ BrO ₂ ⁺	417.21
[M+H - Oleic Acid] ⁺	C ₂₁ H ₄₁ BrO ₂ ⁺	419.23

Visualizations

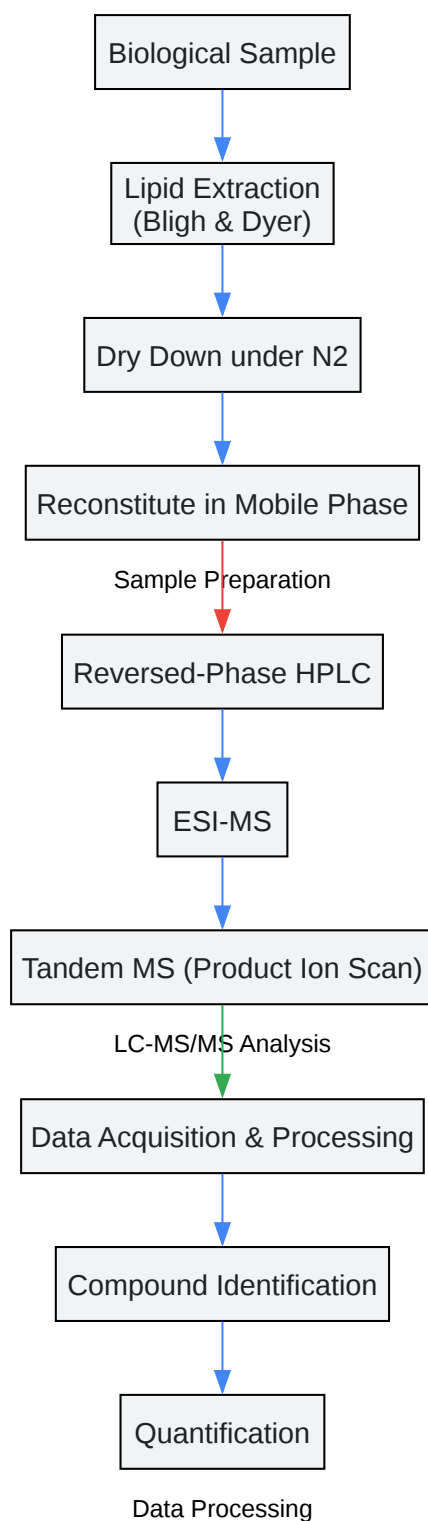


Figure 1: Experimental Workflow

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Caption: Experimental workflow from sample preparation to data analysis.

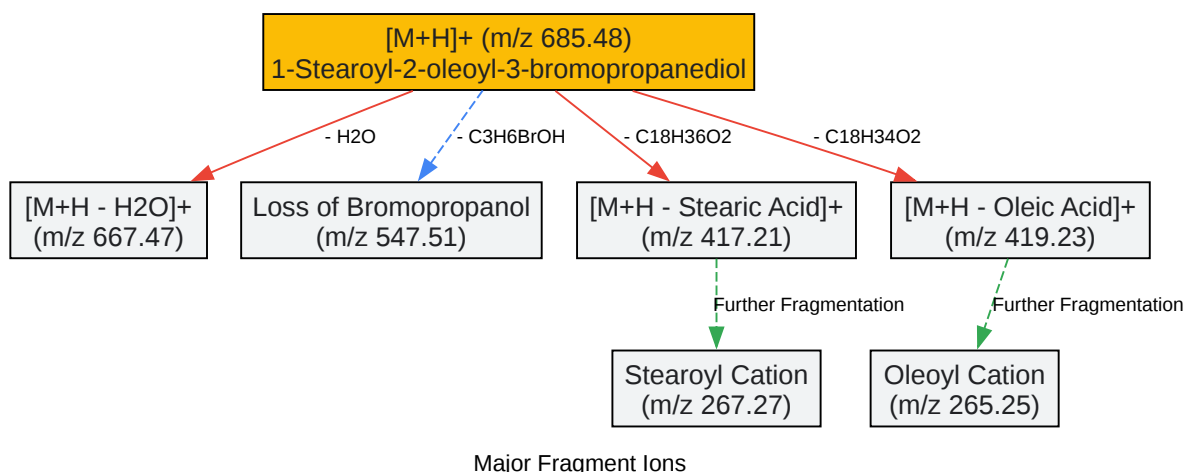


Figure 2: Predicted Fragmentation Pathway

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Caption: Predicted fragmentation of the $[M+H]^+$ precursor ion.

Discussion

The analytical method detailed in this application note provides a comprehensive framework for the identification and characterization of **1-Stearoyl-2-oleoyl-3-bromopropanediol**. The choice of a reversed-phase C18 column is standard for lipidomics and should provide adequate separation from other lipid classes. Positive mode ESI is selected as it typically yields strong signals for diacylglycerol-like molecules, primarily as protonated, ammoniated, or sodiated adducts.

The fragmentation of the protonated molecule is predicted to follow established pathways for diacylglycerols.[5][6] This includes the neutral loss of water, and more importantly, the loss of the individual fatty acyl chains as free fatty acids, leading to diagnostic fragment ions. The presence of the bromine atom is expected to influence the fragmentation, potentially leading to additional unique fragments corresponding to the loss of the brominated glycerol backbone or fragments containing bromine. The relative abundance of the fragment ions corresponding to the loss of the stearoyl versus the oleoyl chain can provide information on their relative lability,

although this is often not sufficient for definitive positional isomer determination without further standards and analysis.

Conclusion

This application note provides a detailed, albeit inferred, protocol for the mass spectrometric analysis of **1-Stearoyl-2-oleoyl-3-bromopropanediol**. The provided methodologies for sample preparation, LC-MS/MS analysis, and the predicted fragmentation data offer a solid foundation for researchers to develop and validate a quantitative assay for this and similar novel lipid molecules. Empirical optimization of the MS parameters, especially collision energy, will be crucial for achieving the best sensitivity and fragmentation for structural confirmation.

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